

Halazone as a reagent for determining iodine numbers of fats and oils

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Compound of Interest

Compound Name: Halazone

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Application Notes: Determination of Iodine Value in Fats and Oils

Introduction

The iodine value (IV) is a critical parameter in the characterization of fats and oils, quantifying the degree of unsaturation of the constituent fatty acids. It is defined as the mass of iodine, in grams, that is consumed by 100 grams of a chemical substance.^[1] A higher iodine value indicates a greater number of carbon-carbon double bonds in the fat or oil, which is a key indicator of its physical and chemical properties, including its oxidative stability and suitability for various applications, from food products to biofuels. While various methods exist for the determination of the iodine value, the most common are titrimetric methods such as the Wijs and Hanuš methods.^[1]

Notably, a patent has been reported for the use of **Halazone** (p-sulfondichloramidobenzoic acid) as a reagent for determining the iodine content in fats and oils; however, detailed experimental protocols and extensive validation data for this specific application are not widely available in peer-reviewed literature. Therefore, these application notes will focus on the well-established and widely practiced Wijs method, providing a comprehensive protocol for researchers, scientists, and drug development professionals.

Principle of the Wijs Method

The Wijs method is a titrimetric procedure that involves the reaction of an excess of iodine monochloride (ICl), the Wijs reagent, with the double bonds present in the unsaturated fatty acids of the fat or oil sample.^{[1][2]} The sample is dissolved in a non-polar solvent, and a known excess of the Wijs reagent is added. The iodine monochloride reacts with the double bonds, leading to the formation of a di-halogenated derivative.

After the reaction is complete, the unreacted iodine monochloride is determined. This is achieved by adding a solution of potassium iodide (KI), which reacts with the remaining ICl to liberate molecular iodine (I₂).^{[1][3]} The liberated iodine is then titrated with a standardized solution of sodium thiosulfate (Na₂S₂O₃) using a starch indicator. A blank determination is performed under the same conditions without the fat or oil sample to account for any side reactions. The difference between the titration volumes for the blank and the sample is used to calculate the amount of iodine that reacted with the sample, and subsequently, the iodine value.

Experimental Protocol: Wijs Method

This protocol outlines the step-by-step procedure for determining the iodine value of fats and oils using the Wijs method.

1. Reagents and Materials

- **Wijs Reagent (Iodine Monochloride Solution):** Commercially available or prepared by dissolving iodine in glacial acetic acid, followed by the addition of iodine trichloride or chlorine gas until the desired halogen ratio is achieved. The solution should be stored in a dark, glass-stoppered bottle.
- **Potassium Iodide (KI) Solution (15% w/v):** Dissolve 15 g of KI in 100 mL of deionized water.
- **Standardized Sodium Thiosulfate (Na₂S₂O₃) Solution (0.1 N):** Prepare by dissolving the appropriate amount of Na₂S₂O₃·5H₂O in freshly boiled and cooled deionized water. Standardize against a primary standard such as potassium dichromate.
- **Starch Indicator Solution (1% w/v):** Prepare a paste of 1 g of soluble starch in a small amount of cold water and add it to 100 mL of boiling water with constant stirring.
- **Carbon Tetrachloride (CCl₄) or Chloroform (CHCl₃):** Analytical grade.

- Fat or Oil Sample
- Glassware: 500 mL Iodine flasks, burettes, pipettes, volumetric flasks.

2. Sample Preparation

The amount of sample to be used is dependent on the expected iodine value. The goal is to have a 50-60% excess of the Wijs reagent. A general guideline is provided in the table below.

Expected Iodine Value	Sample Weight (g)
< 5	1.0
5 - 20	0.25 - 1.0
21 - 50	0.1 - 0.25
51 - 100	0.05 - 0.1
101 - 150	0.03 - 0.05
151 - 200	0.02 - 0.03

3. Procedure

- Accurately weigh the appropriate amount of the fat or oil sample into a clean, dry 500 mL iodine flask.
- Add 20 mL of carbon tetrachloride or chloroform to the flask to dissolve the sample. Swirl gently to ensure complete dissolution.
- Using a pipette, add exactly 25 mL of the Wijs reagent to the flask. Stopper the flask, swirl the contents, and place it in a dark place for 30 minutes (or 1 hour for oils with high iodine values or conjugated double bonds).
- Prepare a blank determination by adding 20 mL of the solvent and 25 mL of the Wijs reagent to another 500 mL iodine flask. Treat the blank identically to the sample.
- After the incubation period, remove the flasks from the dark. To each flask, add 20 mL of the 15% potassium iodide solution, followed by 100 mL of deionized water.

- Titrate the liberated iodine with the standardized 0.1 N sodium thiosulfate solution. Add the thiosulfate solution with constant and vigorous shaking until the yellow color of the iodine has almost disappeared.
- Add 1-2 mL of the starch indicator solution. A deep blue color will form.
- Continue the titration dropwise, with shaking, until the blue color is completely discharged and the solution becomes colorless.
- Record the volume of sodium thiosulfate solution used for both the sample (S) and the blank (B) titrations.

4. Calculation of Iodine Value

The iodine value is calculated using the following formula:

$$\text{Iodine Value} = [(B - S) \times N \times 12.69] / W$$

Where:

- B = Volume of sodium thiosulfate solution used for the blank (mL)
- S = Volume of sodium thiosulfate solution used for the sample (mL)
- N = Normality of the sodium thiosulfate solution (eq/L)
- 12.69 = Conversion factor (atomic weight of iodine is 126.9 g/mol , so 1 mL of 1 N $\text{Na}_2\text{S}_2\text{O}_3$ is equivalent to 0.1269 g of iodine; the formula uses 12.69 to express the result in g I_2 /100 g sample)
- W = Weight of the sample (g)

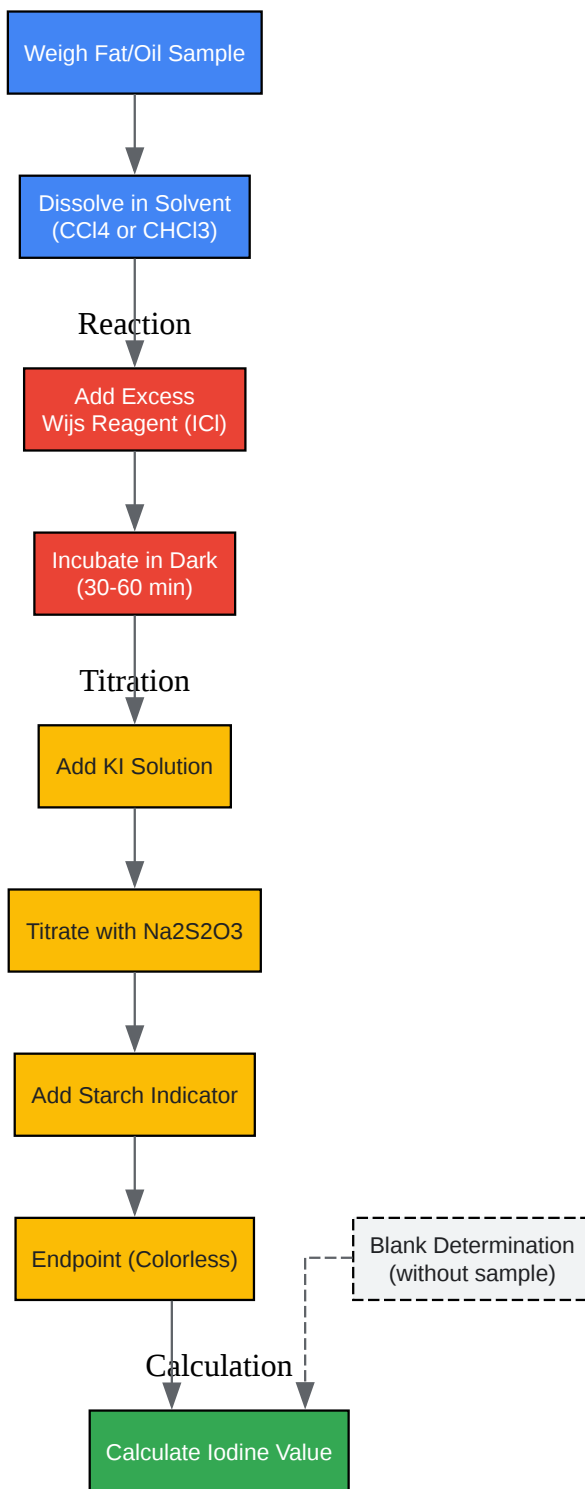
Data Presentation

The following table provides typical iodine values for a range of common fats and oils. These values can be used as a reference for comparison with experimental results.

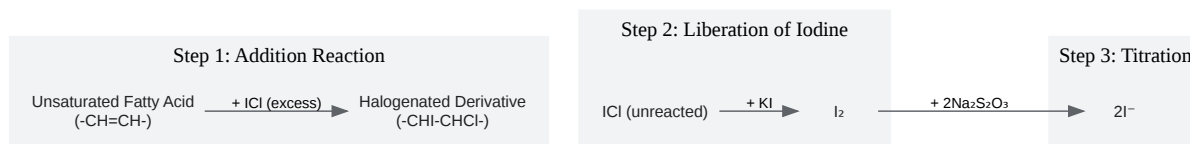
Fat or Oil	Iodine Value (g I ₂ /100 g)
Coconut Oil	7 - 12
Butterfat	25 - 42
Palm Oil	44 - 58
Lard	45 - 70
Olive Oil	75 - 94
Peanut Oil	82 - 107
Cottonseed Oil	99 - 119
Corn Oil	103 - 128
Soybean Oil	120 - 141
Sunflower Oil	110 - 143
Safflower Oil	140 - 150
Linseed Oil	170 - 204

Mandatory Visualizations

Sample Preparation

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Caption: Experimental workflow for the determination of iodine value using the Wijs method.



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Caption: Chemical reactions in the Wijs method for iodine value determination.

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References

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